

best practices for handling and storing 15-hydroxypentadecanoic acid

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Compound of Interest

Compound Name: 15-Hydroxypentadecanoic acid

Cat. No.: B164413

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15-Hydroxypentadecanoic Acid: Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **15-hydroxypentadecanoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is **15-hydroxypentadecanoic acid**?

A1: **15-hydroxypentadecanoic acid** is an omega-hydroxy long-chain fatty acid.^[1] It is a straight-chain saturated fatty acid where a hydrogen on the terminal methyl group is replaced by a hydroxy group.^[1] It is found in various plant and animal sources and is used as an intermediate in the synthesis of organic compounds like pharmaceuticals and surfactants.^[2]

Q2: What are the main hazards associated with this compound?

A2: **15-hydroxypentadecanoic acid** is classified as an irritant. It is known to cause skin irritation and serious eye irritation.^{[1][3]}

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: When handling **15-hydroxypentadecanoic acid**, especially in its solid, powdered form, you should always wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Safety glasses with side-shields are recommended.[4]
- Skin Protection: Wear protective gloves and appropriate lab clothing to prevent skin exposure.[4][5]
- Respiratory Protection: While no special equipment is needed under normal use, avoid breathing in the dust.[4][5] If dust formation is likely, ensure adequate ventilation or use appropriate respiratory protection.[4]

Q4: What are the optimal storage conditions for **15-hydroxypentadecanoic acid**?

A4: Storage conditions depend on the form of the compound (solid vs. solution) and the desired storage duration. Always keep the container tightly closed in a dry, cool, and well-ventilated area.[5] For detailed storage recommendations, refer to the tables below.

Data Presentation

Storage and Stability

The following table summarizes the recommended storage conditions for **15-hydroxypentadecanoic acid** in both solid form and in solution. Adhering to these guidelines is critical for ensuring the compound's stability and integrity for the duration of your experiments.

Form	Storage Temperature	Duration	Stability Notes
Solid (Powder)	-20°C	≥ 4 years	Recommended for long-term storage.[6]
4°C	Up to 2 years	Suitable for shorter-term storage.[2]	
In Solvent (Stock Solution)	-80°C	Up to 6 months	Aliquot solution to avoid repeated freeze-thaw cycles.[2]
-20°C	Up to 1 month	Use within a month; also aliquot for best results.[2]	

Physical and Chemical Properties

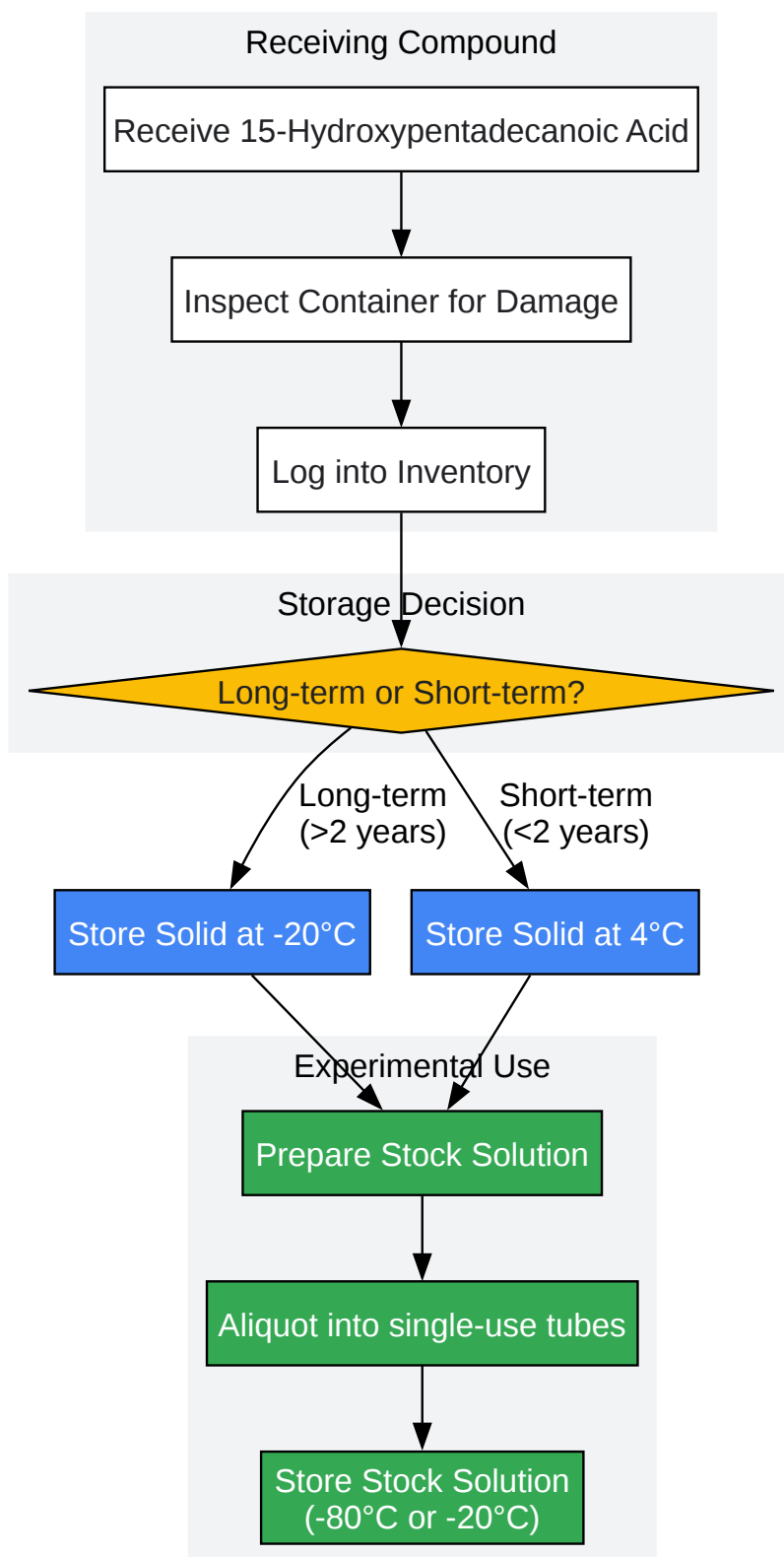
This table provides key physical and chemical properties of **15-hydroxypentadecanoic acid**.

Property	Value	Source(s)
CAS Number	4617-33-8	[3][5][6]
Molecular Formula	C ₁₅ H ₃₀ O ₃	[1][6][7]
Molecular Weight	258.40 g/mol	[1]
Appearance	Off-white / White Powder Solid	[5][8]
Melting Point	85 - 99 °C	[5][9]
Solubility	Soluble in DMSO (≥100 mg/mL), Chloroform, Ethanol, Methanol	[2][6]

Experimental Protocols & Workflows

General Workflow for Handling and Storage

The following diagram outlines the standard workflow for safely handling and storing **15-hydroxypentadecanoic acid** upon receipt.



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Caption: Workflow for receiving and storing **15-hydroxypentadecanoic acid**.

Protocol: Preparation of a 100 mM Stock Solution in DMSO

This protocol details the preparation of a concentrated stock solution, a common first step for many experimental applications.

Materials:

- **15-hydroxypentadecanoic acid** (solid)
- Anhydrous/newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

Methodology:

- Pre-weigh Vial: Tare a sterile, empty vial on an analytical balance.
- Weigh Compound: Carefully weigh the desired amount of **15-hydroxypentadecanoic acid** into the tared vial. For example, weigh 25.84 mg.
- Calculate Solvent Volume: Calculate the volume of DMSO required to achieve the target concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molar Concentration (mol/L)})$
 - Example: For 25.84 mg (0.02584 g) to make a 100 mM (0.1 mol/L) solution:
 - $\text{Volume (L)} = 0.02584 \text{ g} / (258.4 \text{ g/mol} * 0.1 \text{ mol/L}) = 0.001 \text{ L} = 1.0 \text{ mL}$

- **Dissolve Compound:** Add the calculated volume of high-purity DMSO to the vial containing the compound. Using newly opened DMSO is recommended as hygroscopic (water-absorbed) DMSO can negatively impact solubility.[\[2\]](#)
- **Ensure Complete Solubilization:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming or sonication may be used if necessary, but avoid excessive heat.
- **Aliquot for Storage:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile tubes.[\[2\]](#)
- **Store Properly:** Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#) Clearly label all tubes with the compound name, concentration, date, and solvent.

Troubleshooting Guide

Issue 1: The compound won't fully dissolve in DMSO.

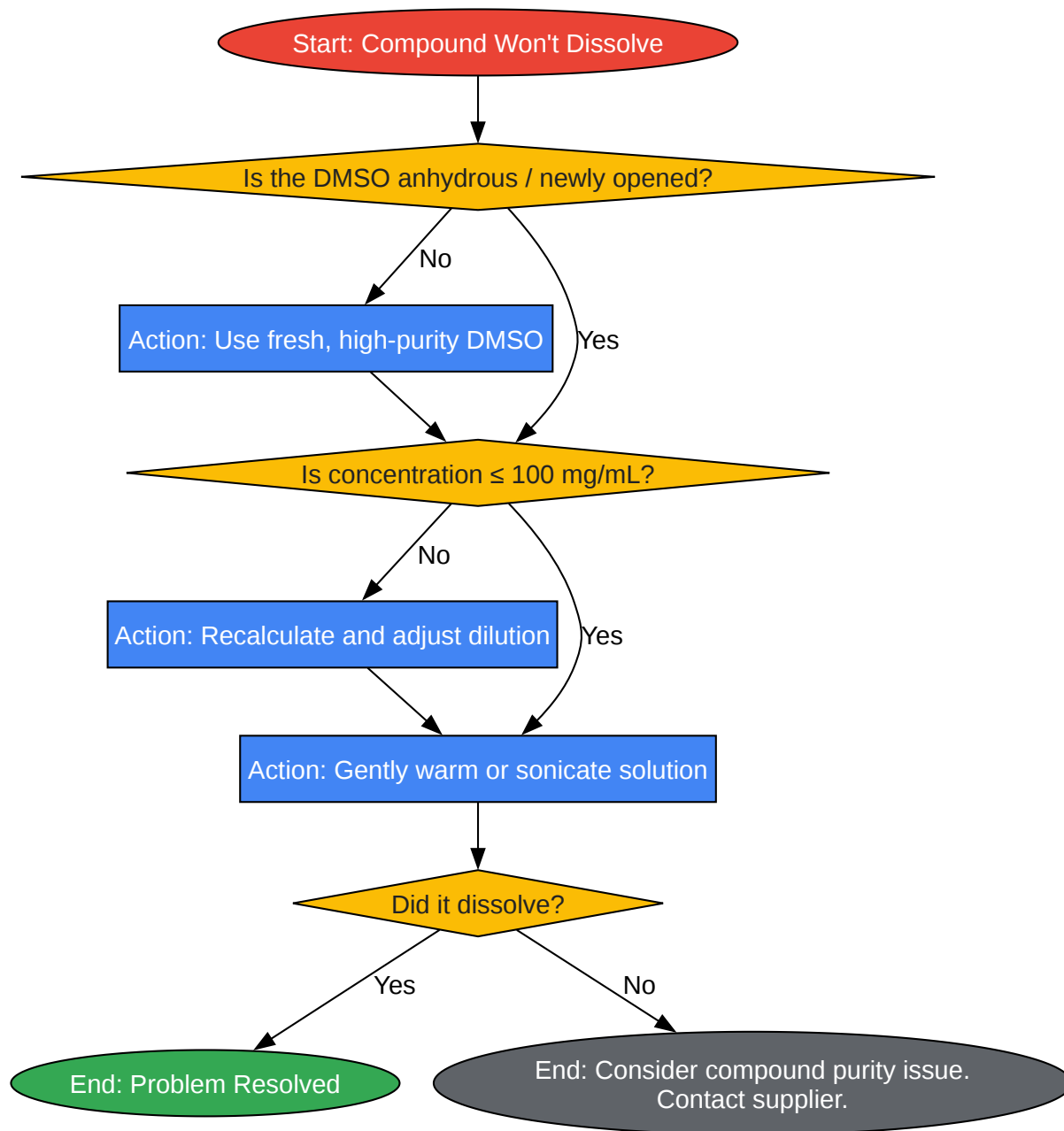
- **Question:** I am trying to prepare a stock solution, but I see solid particles that won't dissolve, even after vortexing. What should I do?
- **Answer:**
 - **Verify Solvent Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This can significantly reduce its solvating power for certain compounds. Always use anhydrous or newly opened DMSO for the best results.[\[2\]](#)
 - **Check Concentration:** Ensure you have not exceeded the known solubility limit (≥ 100 mg/mL in DMSO).[\[2\]](#) Re-calculate your intended concentration to confirm.
 - **Apply Gentle Heat/Sonication:** You can try gently warming the solution (e.g., in a 37°C water bath) for a short period or placing it in a sonicator bath. This can help break up aggregates and facilitate dissolution. Avoid overheating.
 - **Purity Check:** If solubility issues persist, there could be an issue with the purity of the compound or the presence of insoluble impurities.

Issue 2: My experimental results are inconsistent over time.

- Question: My experiments worked well with a freshly prepared stock solution, but the results are becoming less potent or variable with a stock solution that is a few months old. Why might this be happening?
- Answer: This issue most likely points to compound degradation.
 - Improper Storage: Verify that your stock solution has been stored at the correct temperature (-80°C for long-term, -20°C for short-term).[2]
 - Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can cause the compound to degrade. This is why aliquoting into single-use tubes is a critical best practice.[2]
 - Solution Age: Even under ideal conditions, solutions have a limited shelf life. A stock solution stored at -80°C should be used within 6 months, while one at -20°C should be used within 1 month.[2] If your stock is older, it is best to prepare a fresh one.

Troubleshooting Workflow: Solubility Issues

This diagram provides a logical workflow for troubleshooting problems with dissolving **15-hydroxypentadecanoic acid**.



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Caption: A decision-making workflow for troubleshooting solubility issues.

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